Application Notes: Streamlining Synthesis with Oxazole-4-Carboxylic Acid

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Compound of Interest	
Compound Name:	*Oxazole-4-carboxylic acid*
CAS No.:	*23012-13-7*
Cat. No.:	*B1590943*

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Introduction: The Versatility of the Oxazole Scaffold

The oxazole ring is a privileged five-membered heterocycle integral to numerous natural products and pharmacologically active molecules.[1][2] Its presence often confers unique chemical properties, metabolic stability, and potent biological activities, including antitumor, antiviral, and anti-inflammatory effects.[1][2][3] **Oxazole-4-carboxylic acid**, in particular, serves as a versatile and highly valuable building block in medicinal chemistry and drug development.[3][4] Its carboxylic acid moiety provides a reactive handle for a variety of coupling reactions, enabling the construction of complex molecular architectures and the exploration of vast chemical space.

This technical guide provides researchers, scientists, and drug development professionals with a detailed overview of robust and reproducible experimental protocols for the primary coupling reactions of **oxazole-4-carboxylic acid**. We will delve into the causality behind experimental choices, provide step-by-step methodologies, and offer field-proven insights to ensure successful synthesis and purification.

Physicochemical Properties & Handling

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A thorough understanding of the starting material is fundamental to successful synthesis. **Oxazole-4-carboxylic acid** is typically a solid at room temperature.

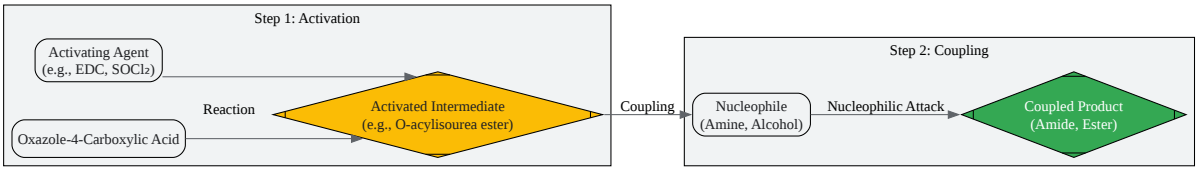
Property	Value	Source
CAS Number	23012-13-7	
Molecular Formula	$C_4H_3NO_3$	[5]
Molecular Weight	113.07 g/mol	[4]
Appearance	White to light orange/brown crystalline solid/powder	[3][4][5]
Melting Point	138-142 °C	[4]
Storage	2-8°C, desiccate	[4]

Handling Precautions: Standard laboratory safety protocols should be followed. The compound may be an irritant; therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is required.[4][6] Handle in a well-ventilated area or chemical fume hood.

Core Principle: The Necessity of Carboxylic Acid Activation

Directly reacting a carboxylic acid with a nucleophile, such as an amine, is generally inefficient. This is because the acidic proton of the carboxylic acid will readily react with the basic amine to form a non-reactive ammonium carboxylate salt, halting any potential nucleophilic attack on the carbonyl carbon.[7] To facilitate the reaction, the carboxylic acid's hydroxyl group must be converted into a better leaving group—a process known as "activation".[8][9] This activation renders the carbonyl carbon more electrophilic and susceptible to attack by the nucleophile.

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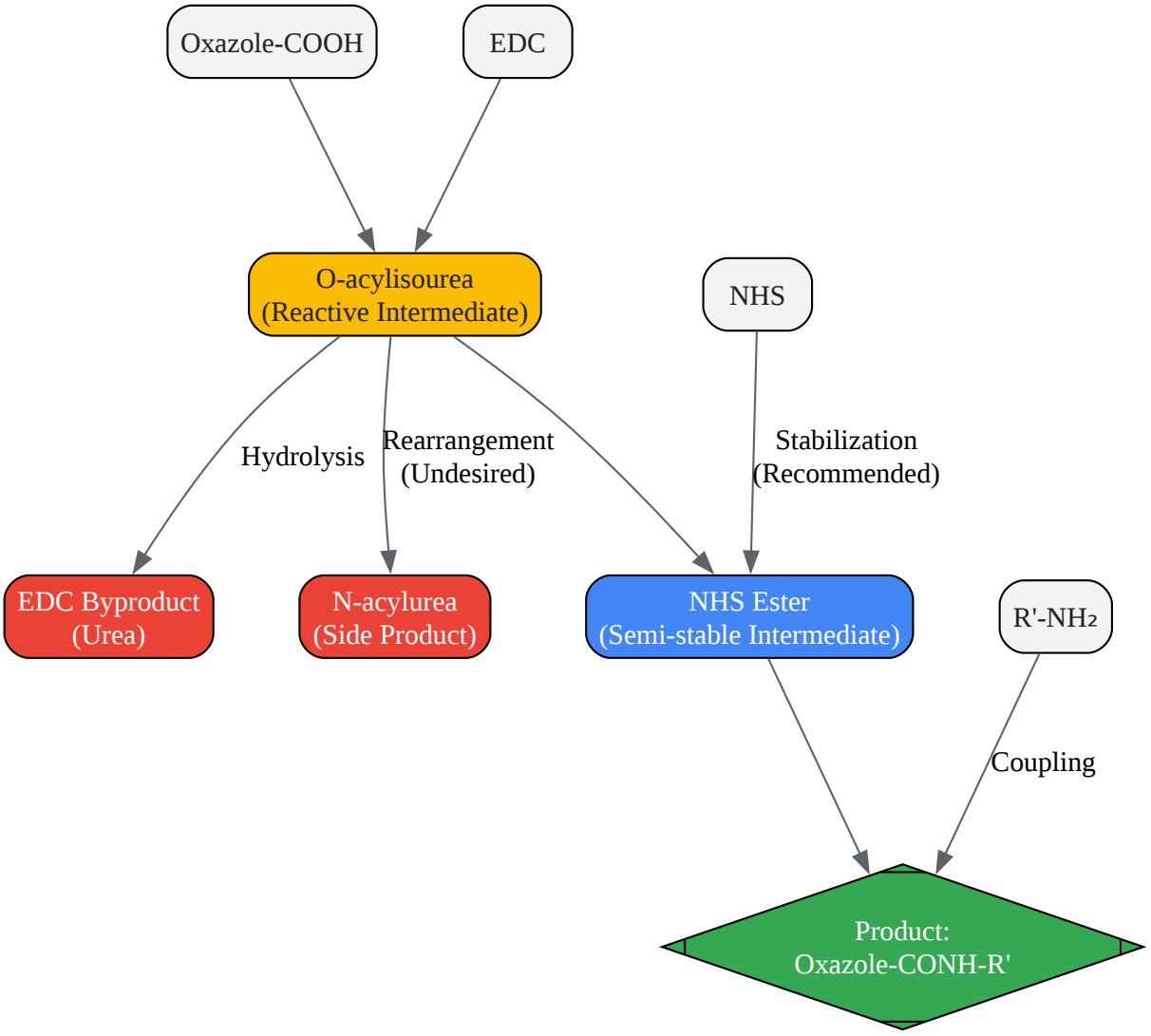
Caption: General workflow for coupling reactions of carboxylic acids.

Protocol 1: Amide Bond Formation via Carbodiimide Coupling

Amide bond formation is one of the most frequently used reactions in medicinal chemistry.[10] Carbodiimides, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC or EDAC), are "zero-length" coupling agents that facilitate this transformation efficiently under mild conditions.[7][11][12]

Principle & Rationale: EDC reacts with the carboxyl group of **oxazole-4-carboxylic acid** to form a highly reactive O-acylisourea intermediate.[11][12] This intermediate is susceptible to nucleophilic attack by a primary or secondary amine to form the desired amide bond.[12] However, the O-acylisourea intermediate is unstable in aqueous solutions and can rearrange to a stable N-acylurea byproduct or hydrolyze back to the carboxylic acid.[11][13][14] To mitigate these side reactions and improve yield, an additive like N-hydroxysuccinimide (NHS) or its water-soluble analog (Sulfo-NHS) is often included.[11][12] NHS reacts with the O-acylisourea intermediate to form a more stable NHS ester, which then reacts cleanly with the amine.[12]

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Caption: Mechanism of EDC/NHS-mediated amide coupling.

Detailed Step-by-Step Protocol (EDC/NHS Coupling)

This protocol is a general guideline and may require optimization based on the specific amine used.

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- Reagent Preparation:
  - In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve **Oxazole-4-carboxylic acid** (1.0 eq) in an appropriate anhydrous solvent (e.g., DMF, DCM, or a mixture). A typical concentration is 0.1-0.5 M.
  - Add N-hydroxysuccinimide (NHS) (1.1-1.5 eq). Stir until dissolved.
  - Cool the mixture to 0 °C using an ice bath.
- Activation:
  - Add EDC hydrochloride (1.1-1.5 eq) to the cooled solution in one portion.
  - Allow the reaction to stir at 0 °C for 15 minutes, then warm to room temperature and stir for an additional 1-2 hours to ensure formation of the NHS ester. Progress can be monitored by TLC or LC-MS by observing the consumption of the starting carboxylic acid.
- Amine Coupling:
  - In a separate flask, dissolve the desired amine (1.0-1.2 eq) in a minimal amount of the same reaction solvent.
  - Add the amine solution dropwise to the activated carboxylic acid mixture at room temperature.
  - If the amine is used as a hydrochloride salt, add a non-nucleophilic base such as Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (1.5-2.0 eq) to the reaction mixture to neutralize the salt.
  - Stir the reaction at room temperature for 4-24 hours. Monitor the reaction progress by TLC or LC-MS until the NHS ester is consumed.[15]
- Work-up and Purification:
  - Dilute the reaction mixture with an organic solvent like ethyl acetate.

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- Wash the organic layer sequentially with a 5% aqueous HCl solution (to remove unreacted amine and base), saturated aqueous $NaHCO_3$ (to remove unreacted acid and NHS), and finally with brine.[15]
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure.
- The resulting crude product can be purified by flash column chromatography on silica gel or by recrystallization to yield the pure amide.

Protocol 2: Ester Bond Formation (Esterification)

Esterification of **Oxazole-4-carboxylic acid** is key for creating derivatives for use as prodrugs, synthetic intermediates, or for modifying solubility.[16] While classic Fischer esterification (acid-catalyzed reaction with an alcohol) is possible, using coupling agents is often milder and more broadly applicable.

Detailed Step-by-Step Protocol (DCC/DMAP Coupling)

This protocol uses Dicyclohexylcarbodiimide (DCC), a water-insoluble carbodiimide, with 4-Dimethylaminopyridine (DMAP) as a catalyst.

- Reagent Preparation:
  - Dissolve **Oxazole-4-carboxylic acid** (1.0 eq), the desired alcohol (1.0-1.5 eq), and a catalytic amount of DMAP (0.1-0.2 eq) in an anhydrous, non-protic solvent (e.g., Dichloromethane (DCM) or Tetrahydrofuran (THF)) in a round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon).
- Coupling Reaction:
  - Cool the solution to 0 °C in an ice bath.
  - In a separate container, dissolve DCC (1.1 eq) in a minimal amount of the same anhydrous solvent.
  - Add the DCC solution dropwise to the reaction mixture. A white precipitate of dicyclohexylurea (DCU) will begin to form.

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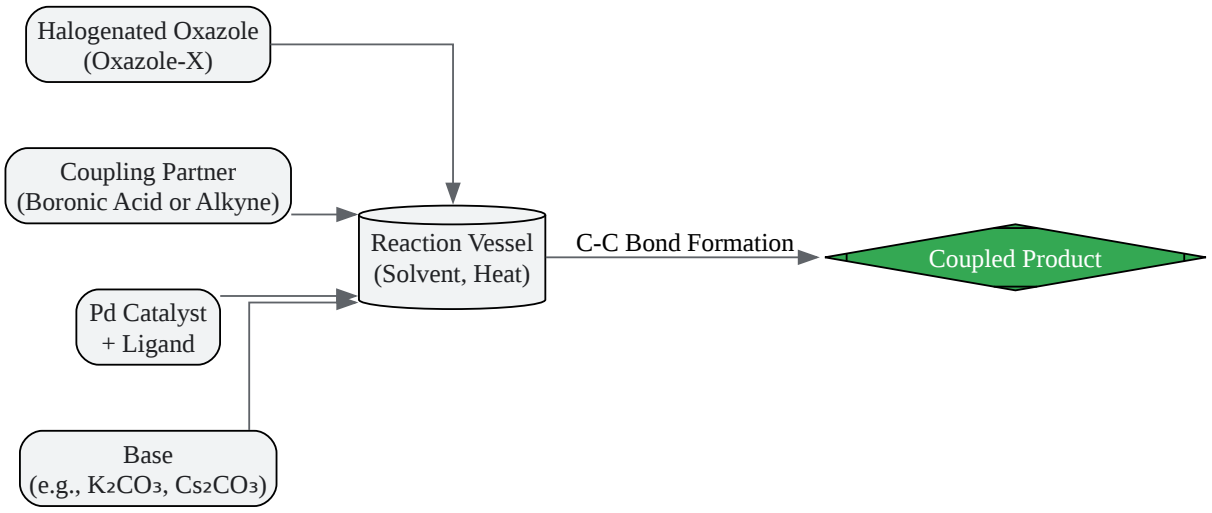
- Allow the reaction to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction by TLC or LC-MS.

- Work-up and Purification:
  - Once the reaction is complete, filter the mixture through a pad of Celite to remove the insoluble DCU byproduct. Wash the filter cake with a small amount of the reaction solvent.
  - Transfer the filtrate to a separatory funnel and wash sequentially with 1 M HCl, saturated $NaHCO_3$, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
  - Purify the crude ester product using flash column chromatography.

Protocol 3: Palladium-Catalyzed Cross-Coupling Reactions

For advanced modifications, palladium-catalyzed cross-coupling reactions like the Suzuki and Sonogashira reactions are powerful tools for forming new carbon-carbon bonds at the oxazole core.[17][18][19] These reactions typically require derivatization of the oxazole ring to a halide or triflate, but methods for the direct decarbonylative coupling of carboxylic acids are also emerging.[20][21] The following are generalized protocols for coupling a halogenated oxazole derivative.

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Caption: General workflow for Pd-catalyzed cross-coupling.

A. Suzuki Coupling Protocol (Aryl/Heteroaryl Installation)

The Suzuki reaction couples an organoboron species (like a boronic acid) with an organohalide.[22] It is highly effective for creating biaryl structures. A protocol has been described for the Suzuki coupling of 2-aryl-4-trifloyloxazoles.[18][19]

Generalized Protocol:

- Reaction Setup:
  - To a microwave vial or Schlenk tube, add the halogenated or triflated oxazole derivative (1.0 eq), the aryl or heteroaryl boronic acid (1.2-2.0 eq), a palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3, Cs_2CO_3, 2.0-3.0 eq).
  - Evacuate and backfill the vessel with an inert gas (Argon or Nitrogen) three times.

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- Add a degassed solvent system, such as a mixture of Dioxane/Water or Toluene/Ethanol/Water.

- Reaction:
  - Heat the reaction mixture to 80-120 °C (conventional heating) or as specified for microwave-assisted coupling.[18]
  - Stir for 2-18 hours, monitoring progress by LC-MS or TLC.

- Work-up and Purification:
  - Cool the reaction to room temperature and dilute with ethyl acetate.
  - Wash with water and brine.
  - Dry the organic layer over Na_2SO_4, filter, and concentrate.
  - Purify by column chromatography.

B. Sonogashira Coupling Protocol (Alkyne Installation)

The Sonogashira coupling reaction forms a C-C bond between a terminal alkyne and an aryl or vinyl halide, employing both palladium and copper catalysts.[23] This reaction is invaluable for introducing alkyne functionalities.

Generalized Protocol:

- Reaction Setup:
  - To a Schlenk tube, add the halogenated oxazole derivative (1.0 eq), a palladium catalyst (e.g., $Pd(PPh_3)_2Cl_2$, 2-5 mol%), and a copper co-catalyst (e.g., CuI, 1-10 mol%).
  - Evacuate and backfill the vessel with an inert gas.
  - Add a degassed solvent such as THF or DMF, followed by a degassed amine base (e.g., TEA or DIPEA).
  - Add the terminal alkyne (1.1-1.5 eq) via syringe.

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- Reaction:
  - Stir the reaction at room temperature or with gentle heating (40-60 °C) for 2-24 hours. Monitor by TLC or LC-MS.
- Work-up and Purification:
  - Filter the reaction mixture through Celite to remove catalyst residues, washing with an organic solvent.
  - Concentrate the filtrate.
  - Redissolve the residue in a larger volume of solvent (e.g., ethyl acetate) and wash with water and brine.
  - Dry the organic layer, concentrate, and purify by column chromatography.

References

- Vertex AI Search. (n.d.). Carboxylic Acid Functional Group Reactions.
- Nakajima, N., & Ikada, Y. (n.d.). Mechanism of amide formation by carbodiimide for bioconjugation in aqueous media. PubMed.
- Chemistry Steps. (n.d.). Amides from Carboxylic Acids-DCC and EDC Coupling.
- Tokyo Chemical Industry (India) Pvt. Ltd. (2011). A Convenient Activating Reagent of Carboxylic Acids.
- BenchChem. (n.d.). A Technical Guide to the Discovery and Isolation of Oxazole-Containing Natural Products.
- Chemistry LibreTexts. (2014). 17.21: How Chemists Activate Carboxylic Acids.
- Creative Proteomics. (n.d.). Carbodiimide Crosslinker Chemistry: EDC and DCC.
- YouTube. (2023). Carboxylic Acid Derivatives Part 18 - Activation of Carboxylic acids.
- Thermo Fisher Scientific. (n.d.). Derivatization Reagents for Carboxylic Acids and Carboxamides—Section 3.4.
- Thermo Fisher Scientific. (n.d.). Carbodiimide Crosslinker Chemistry.
- Wikipedia. (n.d.). Carbodiimide.
- Chemsrc. (n.d.). **Oxazole-4-carboxylic acid** | CAS#:23012-13-7.
- Chem-Impex. (n.d.). **Oxazole-4-carboxylic acid** ethyl ester.
- National Institutes of Health. (n.d.). On the stability and spectroscopic properties of 5-hydroxy**oxazole-4-carboxylic acid** derivatives.
- Thermo Fisher Scientific. (n.d.). **Oxazole-4-carboxylic acid**, 97% 1 g | Buy Online.

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- Chem-Impex. (n.d.). 1,3-**Oxazole-4-carboxylic acid**.
- Sigma-Aldrich. (n.d.). 4-Oxazolecarboxylic acid 97%.
- ResearchGate. (n.d.). Selected examples of coupling of ethyl oxazole-4-carboxylate and thiazoles with aryl halides in DEC.
- PubMed. (2006). Suzuki coupling of oxazoles.
- Serebryannikova, A. V., et al. (2019). Synthesis of Isoxazole- and **Oxazole-4-carboxylic Acid**s Derivatives by Controlled Isoxazole-Azirine-Isoxazole/Oxazole Isomerization. PubMed.
- ResearchGate. (n.d.). Synthesis of Isoxazole- and **Oxazole-4-carboxylic Acid**s Derivatives by Controlled Isoxazole-Azirine-Isoxazole/Oxazole Isomerization | Request PDF.
- Santa Cruz Biotechnology. (n.d.). **Oxazole-4-carboxylic acid** hydrazide | CAS 885274-12-4.
- National Institutes of Health. (n.d.). Design, Synthesis, and Biological Evaluation of Novel 1,3-Oxazole Sulfonamides as Tubulin Polymerization Inhibitors.
- BenchChem. (n.d.). Application Notes and Protocols for Amide Coupling with Carboxylic Acids.
- ACS Publications. (2019). Synthesis of Isoxazole- and **Oxazole-4-carboxylic Acid**s Derivatives by Controlled Isoxazole-Azirine-Isoxazole/Oxazole Isomerization.
- African Journal of Biomedical Research. (n.d.). Exploring The Synthesis And Characterization Of Novel Oxazole Derivatives And Its Biological Activity.
- ResearchGate. (n.d.). Oxazole Synthesis with Minimal Purification: Synthesis and Application of a ROMPgel Tosmic Reagent.
- Echemi. (n.d.). 4-METHYL-1,3-OXAZOLE-5-CARBOXYLICACID Safety Data Sheets.
- Chemdad. (n.d.). **Oxazole-4-carboxylic acid**.
- National Institutes of Health. (n.d.). One pot direct synthesis of amides or oxazolines from carboxylic acids using Deoxo-Fluor reagent.
- ResearchGate. (n.d.). An Efficient Synthesis of New Pyrazole-Linked Oxazoles via Sonogashira Coupling Reaction | Request PDF.
- University of Manchester. (2006). Suzuki coupling of oxazoles.
- HepatoChem. (n.d.). Amide coupling reaction in medicinal chemistry. Coupling reagents.
- Beilstein Journals. (2017). Development of a method for the synthesis of 2,4,5-trisubstituted oxazoles composed of carboxylic acid, amino acid, and boronic acid.
- Wikipedia. (n.d.). Oxazole.
- Szostak, M., & Liu, C. (2021). Decarbonylative Sonogashira Cross-Coupling of Carboxylic Acids. Organic Letters.
- Semantic Scholar. (n.d.). Synthesis of C4-alkynylisoxazoles via a Pd-catalyzed Sonogashira cross-coupling reaction.
- ACS Publications. (n.d.). Rapid and Scalable Synthesis of Oxazoles Directly from Carboxylic Acids.

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- Organic Chemistry Portal. (n.d.). Synthesis of 1,3-oxazoles.
- ChemRxiv. (n.d.). Accessing diverse azole carboxylic acid building blocks via mild CH carboxylation: Parallel, one-pot amide couplings.
- National Institutes of Health. (n.d.). Decarbonylative Sonogashira Cross-Coupling of Carboxylic Acids.
- Wikipedia. (n.d.). Sonogashira coupling.
- PubMed. (2017). Development of a method for the synthesis of 2,4,5-trisubstituted oxazoles composed of carboxylic acid, amino acid, and boronic acid.
- Pharmaguideline. (n.d.). Synthesis, Reactions and Medicinal Uses of Oxazole.
- MDPI. (2023). Suzuki–Miyaura Cross-Coupling for the Synthesis of Key Intermediates of Ketoprofen and Bifonazole Analogues.
- National Institutes of Health. (n.d.). Naturally Occurring Oxazole-Containing Peptides.

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Sources

- 1. benchchem.com [benchchem.com]
- 2. Naturally Occurring Oxazole-Containing Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. Oxazole-4-carboxylic acid Five Chongqing Chemdad Co. ，Ltd [chemdad.com]
- 5. Oxazole-4-carboxylic acid, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. echemi.com [echemi.com]
- 7. Amides from Carboxylic Acids-DCC and EDC Coupling - Chemistry Steps [chemistrysteps.com]
- 8. esports.bluefield.edu - Carboxylic Acid Functional Group Reactions [esports.bluefield.edu]
- 9. m.youtube.com [m.youtube.com]
- 10. hepatochem.com [hepatochem.com]
- 11. Carbodiimide Crosslinker Chemistry: EDC and DCC - Creative Proteomics [creative-proteomics.com]

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- 12. Carbodiimide Crosslinker Chemistry | Thermo Fisher Scientific - SG [thermofisher.com]
- 13. Mechanism of amide formation by carbodiimide for bioconjugation in aqueous media - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Carbodiimide - Wikipedia [en.wikipedia.org]
- 15. benchchem.com [benchchem.com]
- 16. chemimpex.com [chemimpex.com]
- 17. researchgate.net [researchgate.net]
- 18. Suzuki coupling of oxazoles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. research.manchester.ac.uk [research.manchester.ac.uk]
- 20. Decarbonylative Sonogashira Cross-Coupling of Carboxylic Acids [organic-chemistry.org]
- 21. Decarbonylative Sonogashira Cross-Coupling of Carboxylic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. Sonogashira coupling - Wikipedia [en.wikipedia.org]

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